

Independent Laboratory Validation of Flumetralin Analytical Methods: A Comparative Guide

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Compound of Interest

Compound Name: *Flumetralin*

Cat. No.: *B052055*

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This guide provides a detailed comparison of independently validated analytical methods for the determination of **Flumetralin** in environmental matrices. The information is intended for researchers, scientists, and professionals involved in drug development and environmental monitoring.

Comparison of Analytical Method Performance

The following table summarizes the performance characteristics of two primary analytical methods for **Flumetralin**: Gas Chromatography-Negative Ion Chemical Ionization Mass Spectrometry (GC-NICI-MS) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS). The data presented is based on independent laboratory validation (ILV) reports and patent documentation.

Parameter	GC-NICI-MS (Syngenta Method GRM060.09A) in Water	GC-NICI-MS (Syngenta Method GRM060.08A) in Soil	UPLC-MS/MS in Tobacco
Limit of Quantitation (LOQ)	0.05 µg/L	0.01 mg/kg	Not explicitly stated, but part of a multi- residue method.
Limit of Detection (LOD)	0.1 pg on column	Not explicitly stated in summary.	Not explicitly stated, determined by 3x signal-to-noise ratio.
Linearity (Correlation Coefficient)	$r^2 \geq 0.995$	$r^2 \geq 0.995$	$r^2 \geq 0.99$
Accuracy (Recovery)	70-110%	70-110%	62.1% to 129.7%
Precision (RSD)	$\leq 20\%$	$\leq 20\%$	3.8% - 17.8%
Matrix	Water	Soil	Tobacco

Experimental Protocols

GC-NICI-MS Method for Flumetralin in Water (Syngenta Method GRM060.09A)

This method is designed for the quantitative determination of **Flumetralin** in water samples.

Sample Preparation and Extraction:

- Water samples are extracted with a 50:50 (v/v) mixture of hexane and toluene.
- An aliquot of the organic extract is then directly analyzed.

Instrumental Analysis:

- Technique: Gas Chromatography with Negative Ion Chemical Ionization Mass Spectrometry (GC-NICI-MS).

- Ions Monitored: m/z 421, 423, and 391.

GC-NICI-MS Method for Flumetralin in Soil (Syngenta Method GRM060.08A)

This method is validated for the determination of **Flumetralin** residues in soil.

Sample Preparation and Extraction:

- Soil samples are extracted with an 80:20 (v/v) mixture of methanol and water.
- An aliquot of the extract is then partitioned into a 50:50 (v/v) mixture of hexane and toluene.
- The resulting organic phase is collected for analysis.

Instrumental Analysis:

- Technique: Gas Chromatography with Negative Ion Chemical Ionization Mass Spectrometry (GC-NICI-MS).
- Ions Monitored: m/z 421, 423, and 391.

UPLC-MS/MS Method for Flumetralin in Tobacco

This method is part of a multi-residue analysis for pesticides in tobacco.

Sample Preparation and Extraction:

- The method utilizes a matrix dispersion solid-phase extraction technique, which simplifies the pretreatment process by eliminating the need for concentration and solid-phase extraction columns.

Instrumental Analysis:

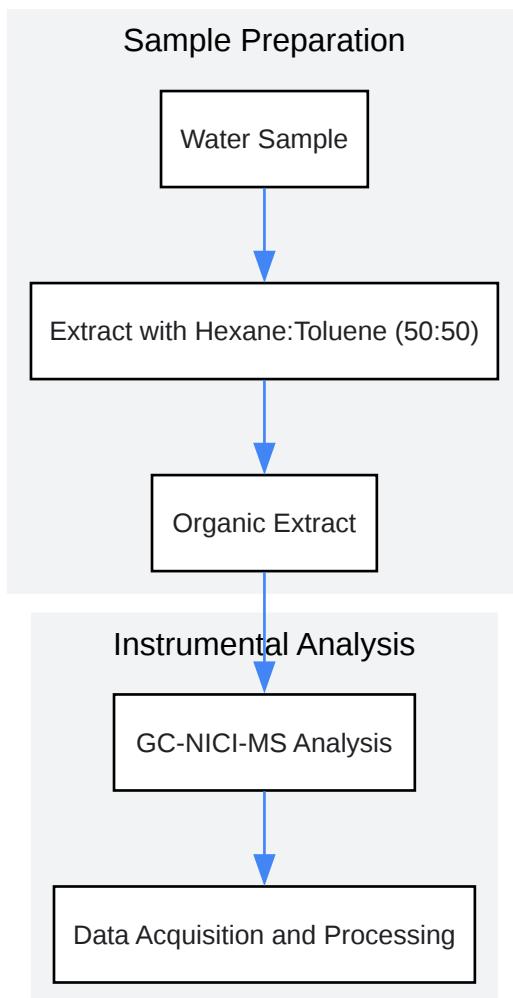
- Technique: Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

- **Claimed Advantages:** This method is reported to have superior sensitivity, selectivity, and analysis speed compared to conventional GC and LC-MS/MS methods.

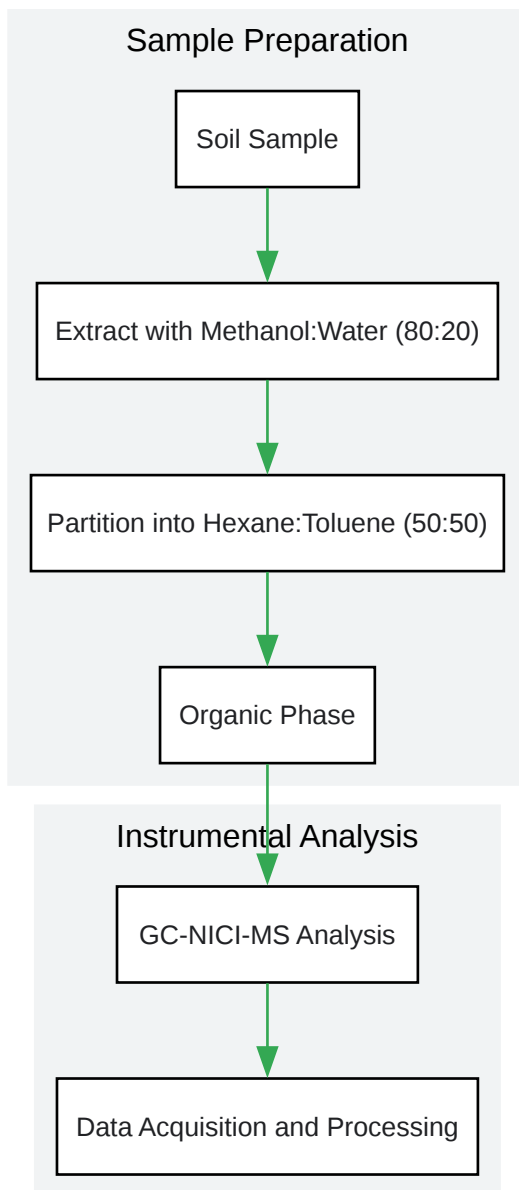
Visualized Workflows

The following diagrams illustrate the experimental workflows for the described analytical methods.

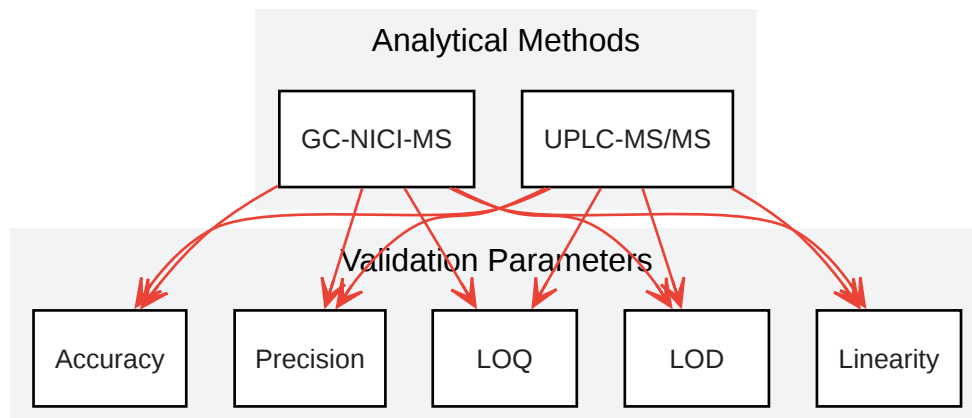
Experimental Workflow for Flumetralin Analysis in Water (GC-NICI-MS)



Experimental Workflow for Flumetralin Analysis in Soil (GC-NICI-MS)



Logical Flow for Method Comparison



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